

Proper Disposal Procedures for TRV120056 (TRV056)

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Compound of Interest

Compound Name: TRV120056

Cat. No.: B15599179

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Topic: **TRV120056** Proper Disposal Procedures Content Type: Provides essential, immediate safety and logistical information, including operational and disposal plans. This content provides procedural, step-by-step guidance that directly answers specific operational questions. Audience: Researchers, scientists, and drug development professionals.

Based on available data, it is highly probable that "TRV120056" is a typographical error for TRV056, an Angiotensin Receptor inhibitor with the CAS Number 812644-79-4. The following disposal procedures are based on the available safety information for TRV056 and general best practices for the disposal of research-grade chemicals in a laboratory setting.

Summary of Key Information

Parameter	Information
Chemical Name	TRV056
CAS Number	812644-79-4 [1]
Chemical Family	Angiotensin Receptor Inhibitor
Primary Route(s) of Exposure	Likely skin/eye contact, inhalation, ingestion.
Known Hazards	Specific hazards are not fully characterized. As a bioactive compound, it should be handled with care.

Experimental Protocols: Disposal of TRV056

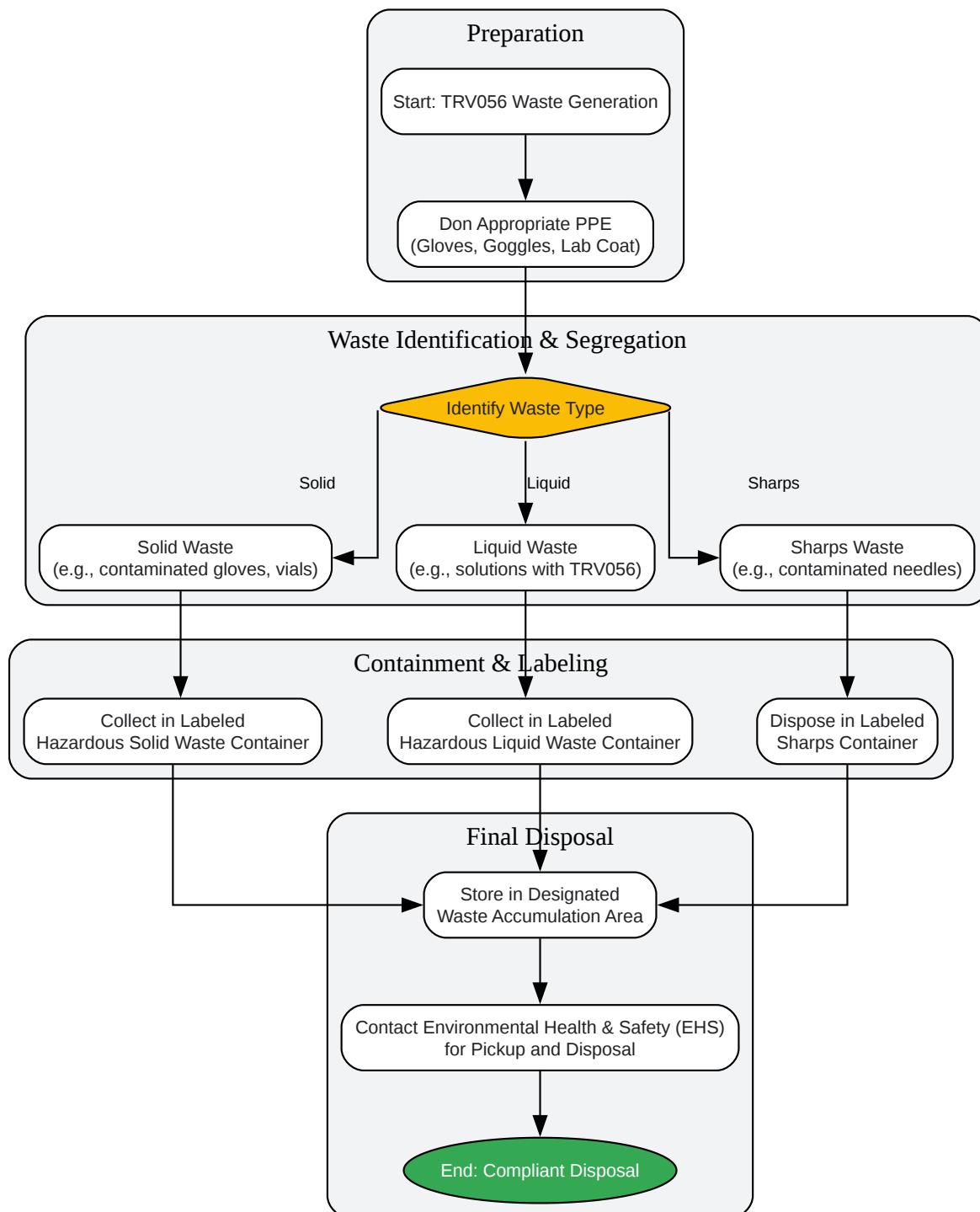
Objective: To outline the safe and compliant disposal of TRV056 waste in a laboratory environment.

Methodology:

- Personal Protective Equipment (PPE): Before handling any waste containing TRV056, ensure appropriate PPE is worn. This includes, but is not limited to:
 - Safety glasses or goggles
 - Chemical-resistant gloves (e.g., nitrile)
 - Laboratory coat
- Waste Segregation:
 - Solid Waste:
 - Contaminated materials such as unused neat compound, contaminated gloves, weigh boats, and paper towels should be collected in a designated, clearly labeled hazardous waste container.
 - The container should be made of a compatible material (e.g., high-density polyethylene) and have a secure lid.
 - Liquid Waste:
 - Solutions containing TRV056 should be collected in a designated, sealed, and clearly labeled hazardous waste container.
 - Do not mix with other incompatible waste streams.
 - Sharps Waste:
 - Needles, syringes, or any other contaminated sharps must be disposed of in a designated sharps container.

- Labeling:
 - All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name ("TRV056"), and the CAS number (812644-79-4).
 - Indicate the primary hazard(s) if known (e.g., "Toxic").
- Storage:
 - Store waste containers in a designated, secure area, away from general laboratory traffic.
 - Ensure the storage area is well-ventilated.
 - Keep containers closed when not in use.[\[1\]](#)
- Disposal:
 - All waste containing TRV056 must be disposed of through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
 - Do not dispose of TRV056 down the drain or in the regular trash.
 - Follow all local, state, and federal regulations for hazardous waste disposal.

Mandatory Visualization: TRV056 Disposal Workflow

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Caption: Workflow for the proper disposal of TRV056 waste.

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References

- 1. static.cymitquimica.com [static.cymitquimica.com]
- To cite this document: BenchChem. [Proper Disposal Procedures for TRV120056 (TRV056)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15599179#trv120056-proper-disposal-procedures\]](https://www.benchchem.com/product/b15599179#trv120056-proper-disposal-procedures)

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